

An In-depth Technical Guide to the Safety and Handling of Octanenitrile

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Compound of Interest

Compound Name: Octanenitrile

Cat. No.: B114854

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This document provides a comprehensive overview of the safety protocols, handling procedures, and toxicological information for **octanenitrile** (also known as caprylonitrile or heptyl cyanide). Adherence to these guidelines is critical for ensuring a safe laboratory environment and minimizing exposure risks.

Chemical and Physical Properties

Octanenitrile is a colorless to pale yellow liquid with a fatty, aldehydic, or green odor.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Reference(s)
Chemical Formula	C ₈ H ₁₅ N	[1]
Molecular Weight	125.21 g/mol	[2][3]
CAS Number	124-12-9	[1]
Appearance	Clear, colorless to pale yellow liquid	[1][4][5]
Melting Point	-45 °C	[4][5][6]
Boiling Point	198-200 °C	[3][5][6]
Flash Point	73°C - 78°C (165°F)	[1][4][5][6]
Density	0.814 g/mL at 25 °C	[3][5]
Specific Gravity	0.812 - 0.816 at 25 °C	[1][7]
Vapor Pressure	0.39 mmHg	[2]
Refractive Index	1.418 - 1.422 at 20 °C	[1][7]
Water Solubility	Not miscible (234 mg/L at 25 °C)	[2]

Hazard Identification and GHS Classification

Octanenitrile is classified as a combustible liquid and is harmful if swallowed, in contact with skin, or inhaled. It can also cause skin irritation and is harmful to aquatic life.[8]

Hazard Class	GHS Classification	Hazard Statement(s)	Reference(s)
Flammability	Combustible Liquid	H227: Combustible liquid	[6][8]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[2][4][8]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2][8]
Aquatic Hazard, Acute	Category 3	H402: Harmful to aquatic life	[8]

Signal Word: Warning[4][6]

Hazard Pictogram:

- GHS07 (Exclamation Mark)[5]

Toxicology and Mechanism of Action

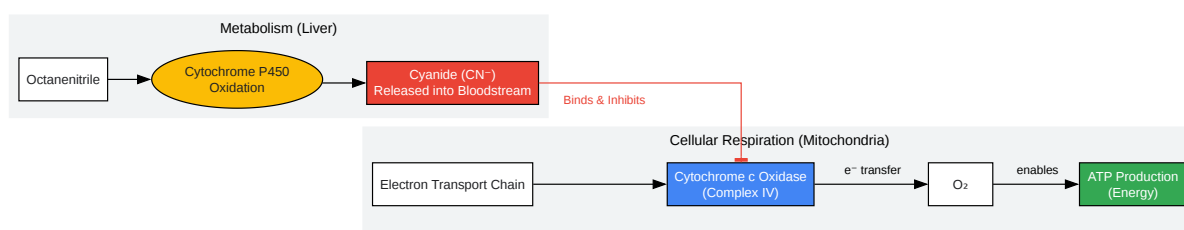
The toxicity of aliphatic nitriles, including **octanenitrile**, is primarily attributed to their metabolic release of cyanide.[9][10]

Toxicity Data

Test	Result	Species	Reference(s)
LD ₅₀ (Oral)	1764 mg/kg	Mouse (mus)	[4][5][7]

Metabolic Pathway and Mechanism of Toxicity

Aliphatic nitriles undergo biotransformation in the liver, catalyzed by cytochrome P450 enzymes, to release cyanide (CN^-).^[9] This cyanide ion is a potent inhibitor of cellular respiration. It binds to the ferric iron (Fe^{3+}) in cytochrome c oxidase (Complex IV) within the mitochondria, effectively halting the electron transport chain.^{[1][2][11]} This inhibition prevents cells from using oxygen to produce ATP, leading to histotoxic hypoxia, a rapid shift to anaerobic metabolism, and the production of lactic acid.^{[2][11][12]} Tissues with high oxygen demand, such as the central nervous system and heart, are particularly vulnerable.^[11]



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Caption: Metabolic activation of **octanenitrile** and subsequent inhibition of cellular respiration.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.

Exposure Limits

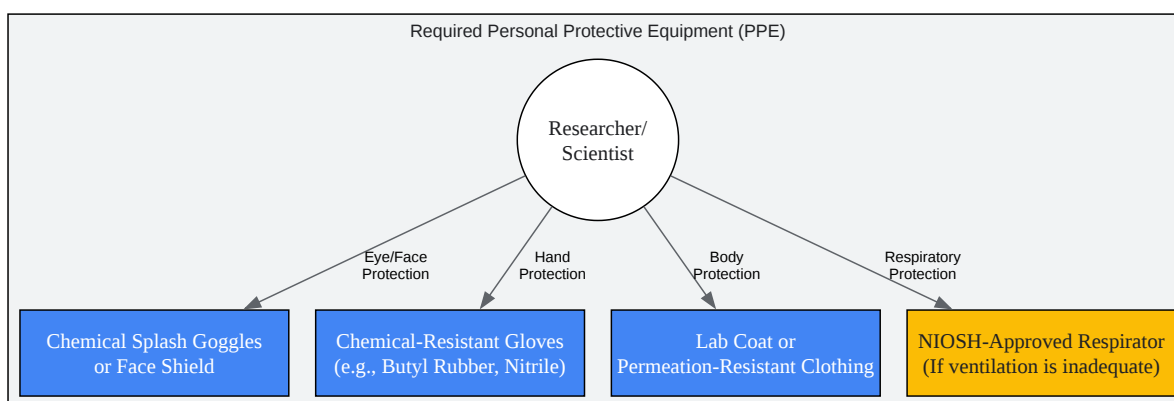
- OSHA (Table Z-1): Time-Weighted Average (TWA) of 5 mg/m³ for nitriles, with a skin designation.^[8]
- NIOSH: Recommended Exposure Limit (REL) of 4.7 ppm (5 mg/m³) for nitriles.^[8]

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.[4][8]
- Ensure eyewash stations and safety showers are readily accessible.[13]

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **octanenitrile** to prevent skin, eye, and respiratory exposure.[4][8]



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Caption: Essential Personal Protective Equipment (PPE) for handling **octanenitrile**.

Safe Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[4] Do not breathe vapors or mists.[8] Keep away from heat, sparks, open flames, and hot surfaces.[6][8] Take precautionary measures against static discharge.[8] Use spark-proof tools and explosion-proof equipment.[4] Wash hands and face thoroughly after handling.[4][8]

- Storage: Keep containers tightly closed in a cool, dry, and well-ventilated place.[1][4][8] Store away from incompatible materials such as oxidizing agents.[4]

First Aid Measures

Immediate medical attention is crucial in case of exposure. Show the Safety Data Sheet to the attending physician.[8]

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[4] If breathing has stopped, perform artificial respiration.[14] Get medical attention immediately.[15]
- Skin Contact: Immediately take off all contaminated clothing.[4][8] Rinse the skin with plenty of water or shower for at least 15 minutes.[8][16] If skin irritation occurs, get medical advice.[8]
- Eye Contact: Rinse cautiously with water for several minutes.[4] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[4][17] If eye irritation persists, get medical attention.[4]
- Ingestion: Call a POISON CENTER or doctor immediately if you feel unwell.[4] Rinse mouth.[4] Make the victim drink water (two glasses at most).[8] Do NOT induce vomiting.[15][18]

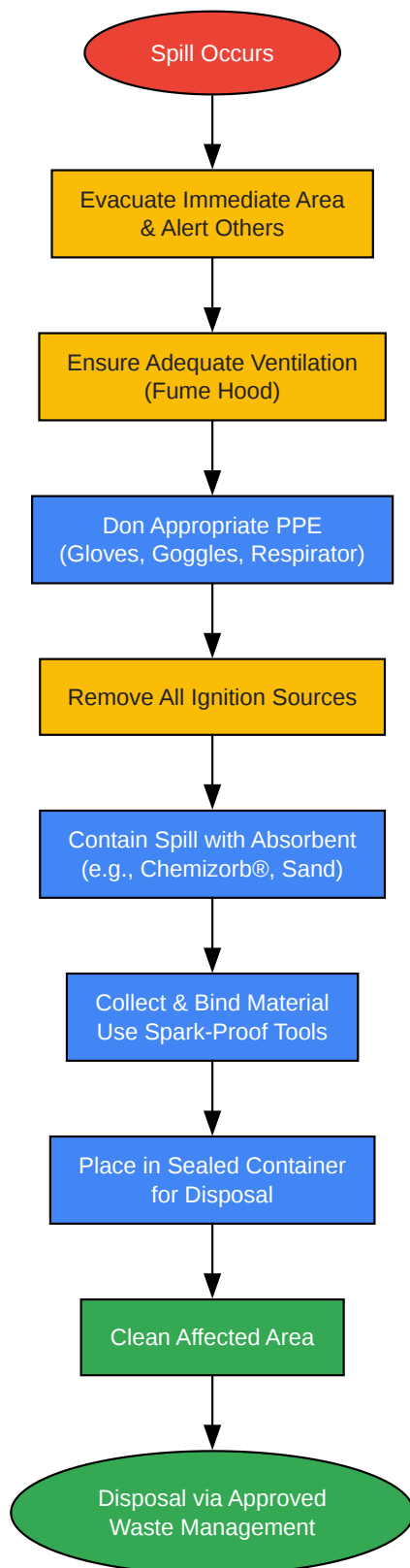
Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Use dry chemical, alcohol-resistant foam, carbon dioxide, or dry sand.[4][6] Water spray can be used to cool containers.[8][11]
- Unsuitable Media: A heavy water stream may scatter and spread the fire.[4]
- Specific Hazards: Combustion or high temperatures may produce toxic fumes, including carbon monoxide, carbon dioxide, nitrogen oxides (NO_x), and hydrogen cyanide.[4][5][11] Vapors may form explosive mixtures with air.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

In the event of a spill, a systematic approach is required to ensure safety and proper cleanup.



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Caption: Logical workflow for responding to an **octanenitrile** spill.

Experimental Protocols: Acute Oral Toxicity Assessment

The LD₅₀ value cited in this guide (1764 mg/kg for mice) would typically be determined using a standardized protocol, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) or the U.S. Environmental Protection Agency (EPA).[4] The following is a representative methodology based on the principles of OECD Test Guideline 420 (Fixed Dose Procedure).[6][14]

Objective: To determine the dose of a substance that causes evident toxicity without mortality, allowing for classification of its acute oral toxicity.[6][14]

1. Animal Selection and Housing:

- Species: Healthy, young adult rodents (e.g., mice or rats), typically nulliparous and non-pregnant females, are used as they are often slightly more sensitive.[6][14]
- Housing: Animals are housed in appropriate conditions with controlled temperature, humidity, and light cycles. They are given access to standard laboratory diet and drinking water.

2. Sighting Study:

- A preliminary sighting study is conducted to identify the appropriate starting dose for the main study.[14]
- A single animal is dosed at a starting level (e.g., 300 mg/kg in the absence of prior information) and observed.[14]
- Based on the outcome (survival, evident toxicity, or mortality), the dose for the next animal is adjusted up or down from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).[6]

3. Main Study Procedure:

- Fasting: Prior to dosing, food is withheld overnight (e.g., 3-4 hours for mice), but water remains available.[\[14\]](#)
- Dose Administration: The test substance is administered as a single dose by oral gavage. The volume administered is typically limited (e.g., not to exceed 1 mL/100g body weight for aqueous solutions in rodents).[\[4\]](#)[\[14\]](#)
- Dosing: A group of five animals of a single sex is used for the selected dose level.[\[6\]](#) Depending on the outcome of the first dose level (presence or absence of toxicity or mortality), further groups may be dosed at higher or lower fixed doses.[\[6\]](#)

4. Observation:

- Frequency: Animals are observed frequently during the first few hours after dosing and at least daily thereafter for a total of 14 days.[\[14\]](#)
- Parameters: Observations include changes in skin, fur, eyes, mucous membranes, respiratory and circulatory systems, autonomic and central nervous systems, and behavior (e.g., tremors, convulsions, salivation, lethargy).[\[14\]](#)
- Body Weight: Animals are weighed just before dosing and at least weekly thereafter.[\[6\]](#)
- Humane Endpoints: Animals showing severe pain or enduring signs of severe distress are humanely euthanized.[\[14\]](#)

5. Necropsy:

- At the end of the 14-day observation period, all surviving animals are euthanized and subjected to a gross necropsy. Any macroscopic pathological changes are recorded.

6. Data Analysis and Interpretation:

- The results are interpreted based on the mortality and signs of evident toxicity observed at each dose level. The substance is then classified into a GHS category for acute oral toxicity based on these findings.[\[6\]](#)

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